

Technical Brief: Molecular Weight of (5-Chloro-1H-indazol-3-yl)methanol

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Compound of Interest

Compound Name: (5-Chloro-1H-indazol-3-yl)methanol

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Shanghai, China – December 23, 2025 – This document provides a detailed calculation and summary of the molecular weight for the compound **(5-Chloro-1H-indazol-3-yl)methanol**, a substance of interest in contemporary chemical and pharmaceutical research. The determination of a compound's molecular weight is a foundational step in its characterization, influencing everything from reaction stoichiometry to analytical method development.

Compound Identification

The compound in question is **(5-Chloro-1H-indazol-3-yl)methanol**. Its unique Chemical Abstracts Service (CAS) Registry Number is 102735-90-0.^{[1][2][3]}

Molecular Formula

The established molecular formula for **(5-Chloro-1H-indazol-3-yl)methanol** is $C_8H_7ClN_2O$.^{[1][2][4]} This formula indicates that a single molecule of the compound is composed of eight carbon atoms, seven hydrogen atoms, one chlorine atom, two nitrogen atoms, and one oxygen atom.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the standard atomic weights of the constituent elements.

The formula for calculating the molecular weight is as follows:

Molecular Weight = (No. of C atoms × Atomic Weight of C) + (No. of H atoms × Atomic Weight of H) + (No. of Cl atoms × Atomic Weight of Cl) + (No. of N atoms × Atomic Weight of N) + (No. of O atoms × Atomic Weight of O)

The standard atomic weights for the relevant elements are:

- Carbon (C): 12.011 amu[5][6]
- Hydrogen (H): 1.008 amu[7][8][9]
- Chlorine (Cl): 35.453 amu[10][11]
- Nitrogen (N): 14.007 amu[12][13][14]
- Oxygen (O): 15.999 amu[15][16][17]

Substituting these values into the formula:

Molecular Weight = (8 × 12.011) + (7 × 1.008) + (1 × 35.453) + (2 × 14.007) + (1 × 15.999)

Molecular Weight = 96.088 + 7.056 + 35.453 + 28.014 + 15.999 Molecular Weight = 182.61 g/mol

Data Summary

The following table provides a clear, structured summary of the data used to calculate the molecular weight of **(5-Chloro-1H-indazol-3-yl)methanol**.

Element	Symbol	Count in Molecule	Standard Atomic Weight (amu)	Total Contribution to Molecular Weight (amu)
Carbon	C	8	12.011[5][18]	96.088
Hydrogen	H	7	1.008[8][19]	7.056
Chlorine	Cl	1	35.453[11][20]	35.453
Nitrogen	N	2	14.007[13][14]	28.014
Oxygen	O	1	15.999[16][17]	15.999
Total	182.61			

The calculated molecular weight of **(5-Chloro-1H-indazol-3-yl)methanol** is 182.61 g/mol .[\[2\]](#)

Methodology for Molecular Weight Determination

The determination of the molecular weight for a chemical compound like **(5-Chloro-1H-indazol-3-yl)methanol** is a theoretical calculation based on its empirically determined molecular formula and the standard atomic weights of its constituent elements as established by the International Union of Pure and Applied Chemistry (IUPAC).

Protocol:

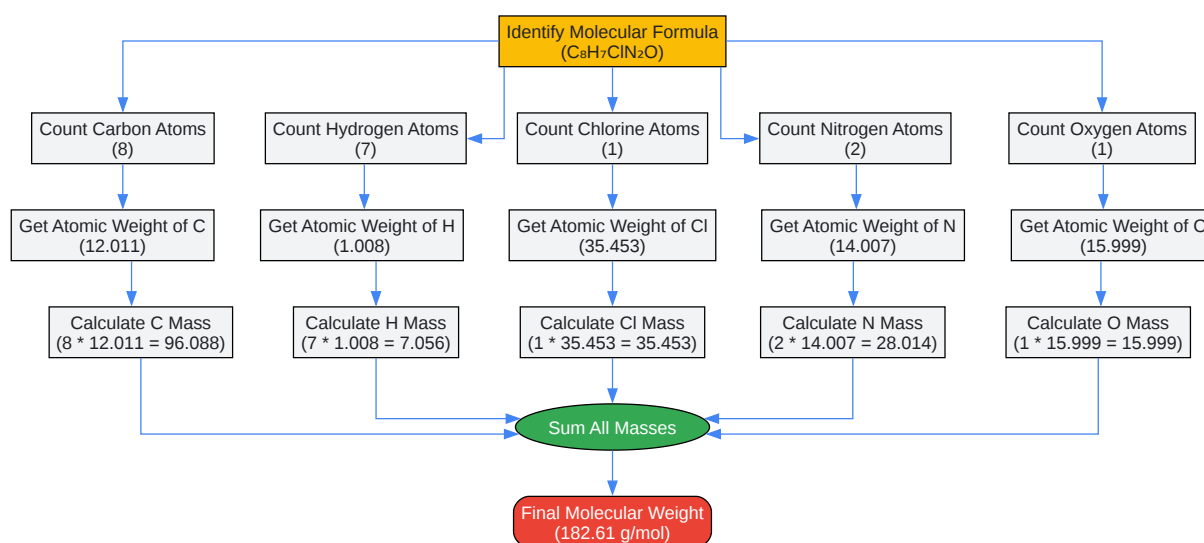
- **Compound Identification:** The first step is to unambiguously identify the compound. This is achieved by determining its chemical structure, which leads to its systematic name and molecular formula ($C_8H_7ClN_2O$). This is typically confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and elemental analysis.
- **Elemental Composition:** The molecular formula dictates the number of atoms of each element present in one molecule of the compound.
- **Standard Atomic Weights:** The standard atomic weight of each element is sourced from the IUPAC Periodic Table. These weights are a weighted average of the masses of an element's

naturally occurring isotopes.

- Calculation: The number of atoms of each element is multiplied by its standard atomic weight. The sum of these products for all elements in the formula yields the molecular weight of the compound. The unit for this value is the atomic mass unit (amu), which is numerically equivalent to its molar mass in grams per mole (g/mol).

Logical Workflow for Calculation

The process for calculating the molecular weight follows a straightforward logical path, which can be visualized as follows.



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Caption: Workflow for Molecular Weight Calculation.

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